

experimental protocols for working with 6-Hydroxy-5-methyl-2-hexanone

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Compound of Interest

Compound Name: 6-Hydroxy-5-methyl-2-hexanone

CAS No.: 68208-73-1

Cat. No.: B12690564

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Application Notes and Protocols for 6-Hydroxy-5-methyl-2-hexanone

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive overview of the chemical properties, proposed synthesis, purification, and analytical characterization of **6-Hydroxy-5-methyl-2-hexanone**. In the absence of direct biological data for this specific molecule, this guide offers detailed protocols for preliminary biological screening, including cytotoxicity assays. Furthermore, general protocols for assessing potential enzyme inhibition and receptor binding activities are provided to facilitate the exploration of its pharmacological potential.

Chemical Properties and Data

6-Hydroxy-5-methyl-2-hexanone is a chiral aliphatic hydroxy ketone. A summary of its key chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **6-Hydroxy-5-methyl-2-hexanone**

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O ₂	PubChem[1][2]
Molecular Weight	130.18 g/mol	PubChem[1]
IUPAC Name	6-hydroxy-5-methylhexan-2-one	PubChem[1]
CAS Number	68208-73-1	PubChem[1]
Stereochemistry	Racemic	GSRS[2]
Computed XLogP3	0.3	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	3	PubChem[1]

Synthesis and Purification Protocols

While a specific, experimentally validated synthesis for **6-Hydroxy-5-methyl-2-hexanone** is not readily available in the literature, a plausible synthetic route can be proposed based on established organic chemistry reactions for analogous β -hydroxy ketones. The following protocol describes a potential aldol reaction approach.

Proposed Synthesis: Aldol Reaction of Acetone and 3-Methylbutanal

This protocol is adapted from known procedures for the synthesis of similar β -hydroxy ketones.

Objective: To synthesize **6-Hydroxy-5-methyl-2-hexanone** via a base-catalyzed aldol reaction.

Materials:

- 3-Methylbutanal (isovaleraldehyde)

- Acetone
- Sodium hydroxide (NaOH)
- Ethanol
- Hydrochloric acid (HCl), dilute
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

Protocol:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve sodium hydroxide in ethanol with cooling in an ice bath.
- Add acetone to the cooled ethanolic NaOH solution and stir for 15 minutes.
- Slowly add 3-methylbutanal to the reaction mixture via a dropping funnel over a period of 30 minutes, maintaining the temperature below 10°C .
- After the addition is complete, allow the reaction to stir at room temperature for 12-24 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, neutralize the reaction mixture with dilute hydrochloric acid.

- Remove the ethanol using a rotary evaporator.
- Extract the aqueous residue with diethyl ether (3 x 50 mL).
- Combine the organic extracts and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Purification: Flash Column Chromatography

Objective: To purify the crude **6-Hydroxy-5-methyl-2-hexanone**.

Materials:

- Crude **6-Hydroxy-5-methyl-2-hexanone**
- Silica gel (for flash chromatography)
- Hexane
- Ethyl acetate
- Glass column
- Fraction collector or test tubes

Protocol:

- Prepare a silica gel slurry in hexane and pack a glass column.
- Dissolve the crude product in a minimal amount of the eluent (e.g., 10% ethyl acetate in hexane).
- Load the sample onto the top of the silica gel column.
- Elute the column with a gradient of ethyl acetate in hexane (e.g., starting from 5% and gradually increasing to 30%).

- Collect fractions and analyze them by TLC to identify those containing the pure product.
- Combine the pure fractions and remove the solvent using a rotary evaporator to yield purified **6-Hydroxy-5-methyl-2-hexanone**.

Analytical Characterization

The identity and purity of the synthesized **6-Hydroxy-5-methyl-2-hexanone** should be confirmed using standard analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure of **6-Hydroxy-5-methyl-2-hexanone**.

Protocol:

- Dissolve 5-10 mg of the purified compound in approximately 0.7 mL of deuterated chloroform (CDCl_3) or another suitable deuterated solvent.
- Transfer the solution to an NMR tube.
- Acquire ^1H NMR and ^{13}C NMR spectra.
- Process the spectra and analyze the chemical shifts, integration, and coupling patterns to confirm the expected structure.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of **6-Hydroxy-5-methyl-2-hexanone**.

Protocol:

- Prepare a dilute solution of the purified compound in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Infuse the sample into a mass spectrometer (e.g., using electrospray ionization - ESI).
- Acquire the mass spectrum in positive or negative ion mode.

- Analyze the spectrum to identify the molecular ion peak ($[M+H]^+$ or $[M-H]^-$) and characteristic fragment ions.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in **6-Hydroxy-5-methyl-2-hexanone**.

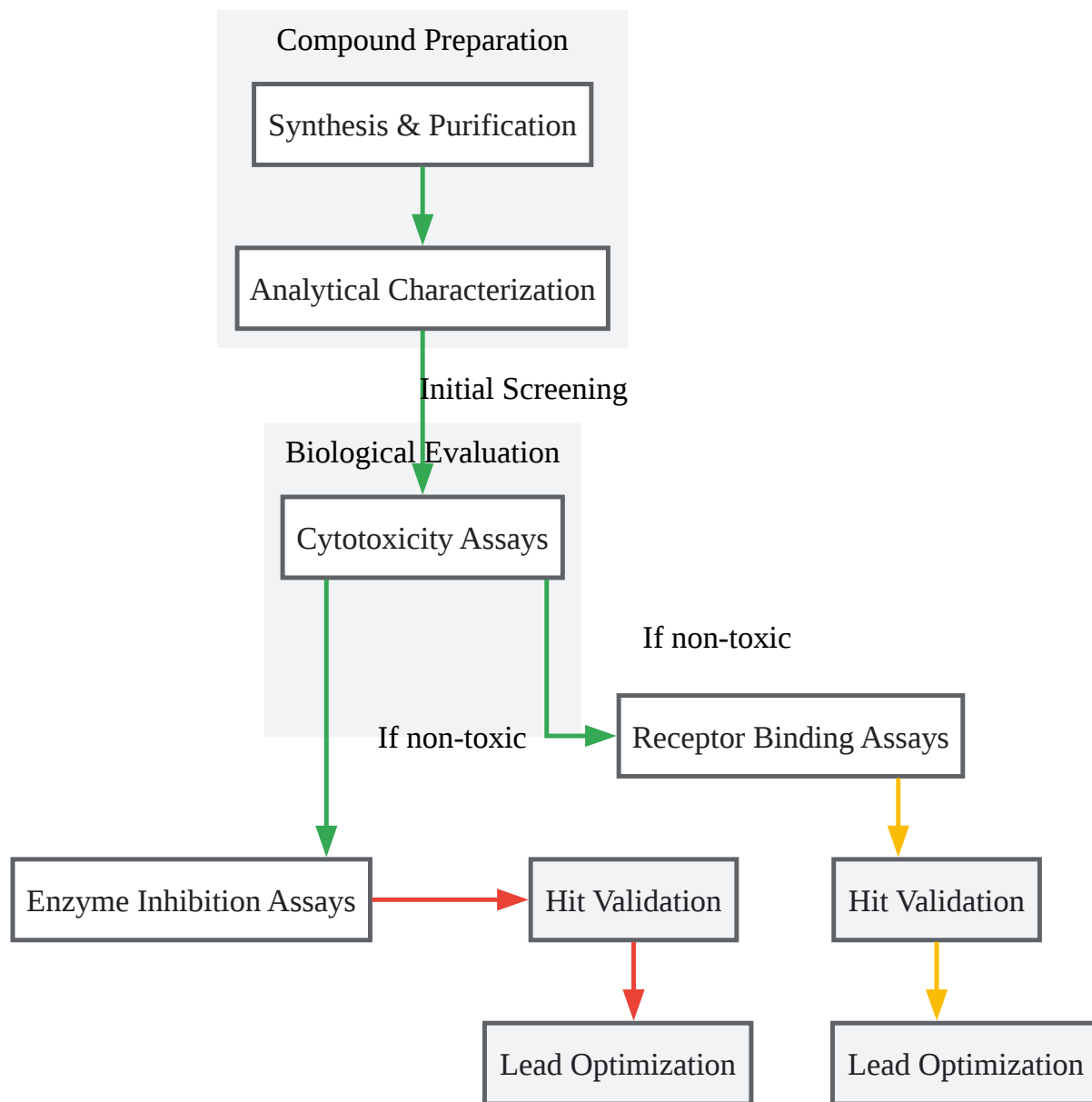
Protocol:

- Place a drop of the neat liquid sample between two salt plates (e.g., NaCl or KBr) or use an Attenuated Total Reflectance (ATR) accessory.
- Acquire the IR spectrum.
- Analyze the spectrum for characteristic absorption bands, such as a broad O-H stretch (around 3400 cm^{-1}) for the hydroxyl group and a strong C=O stretch (around 1715 cm^{-1}) for the ketone group.

Biological Activity Screening Protocols

Due to the lack of specific biological activity data for **6-Hydroxy-5-methyl-2-hexanone**, a general screening approach is recommended, starting with an assessment of its cytotoxicity. Based on the activities of structurally similar compounds like 6-methyl-2-heptanone, which has shown antifungal properties, further assays could be designed accordingly.

General Workflow for Biological Screening



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Caption: General workflow for the biological evaluation of **6-Hydroxy-5-methyl-2-hexanone**.

Protocol: In Vitro Cytotoxicity Assay (MTT Assay)

Objective: To determine the cytotoxic effect of **6-Hydroxy-5-methyl-2-hexanone** on a selected cell line.

Materials:

- Human cancer cell line (e.g., HeLa, HepG2) or a non-cancerous cell line (e.g., HEK293)
- Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin
- **6-Hydroxy-5-methyl-2-hexanone** (stock solution in DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- 96-well cell culture plates
- CO₂ incubator (37°C, 5% CO₂)
- Microplate reader

Protocol:

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours.
- Prepare serial dilutions of **6-Hydroxy-5-methyl-2-hexanone** in culture medium from the DMSO stock. The final DMSO concentration should be less than 0.5%.
- Remove the old medium from the wells and add 100 µL of the different concentrations of the test compound. Include a vehicle control (medium with DMSO) and a positive control (e.g., doxorubicin).
- Incubate the plate for 24, 48, or 72 hours.
- After incubation, add 20 µL of MTT solution to each well and incubate for another 4 hours.
- Remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.

- Read the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability for each concentration relative to the vehicle control and determine the IC₅₀ value.

Data Presentation:

Table 2: Example of Cytotoxicity Data for **6-Hydroxy-5-methyl-2-hexanone** on HeLa Cells (48h Incubation)

Concentration (μM)	Absorbance (570 nm)	% Cell Viability
0 (Vehicle Control)	1.25 ± 0.08	100
1	1.22 ± 0.07	97.6
10	1.15 ± 0.09	92.0
50	0.85 ± 0.06	68.0
100	0.50 ± 0.05	40.0
200	0.20 ± 0.03	16.0

Advanced Biological Assays (General Protocols)

If **6-Hydroxy-5-methyl-2-hexanone** is found to be non-toxic at reasonable concentrations, further screening for specific biological activities can be performed.

General Protocol: Enzyme Inhibition Assay

Objective: To screen for potential inhibitory activity of **6-Hydroxy-5-methyl-2-hexanone** against a panel of enzymes.

Principle: The effect of the compound on the activity of a specific enzyme is measured by monitoring the conversion of a substrate to a product.

General Protocol:

- Select a panel of relevant enzymes (e.g., kinases, proteases, oxidoreductases).

- For each enzyme, use a commercially available assay kit or a well-established protocol.
- Typically, the assay involves incubating the enzyme with its substrate in the presence and absence of various concentrations of **6-Hydroxy-5-methyl-2-hexanone**.
- The formation of the product can be measured using various detection methods, such as spectrophotometry, fluorometry, or luminometry.
- Calculate the percentage of enzyme inhibition for each concentration and determine the IC_{50} value if significant inhibition is observed.

General Protocol: Receptor Binding Assay

Objective: To screen for potential binding affinity of **6-Hydroxy-5-methyl-2-hexanone** to a panel of receptors.

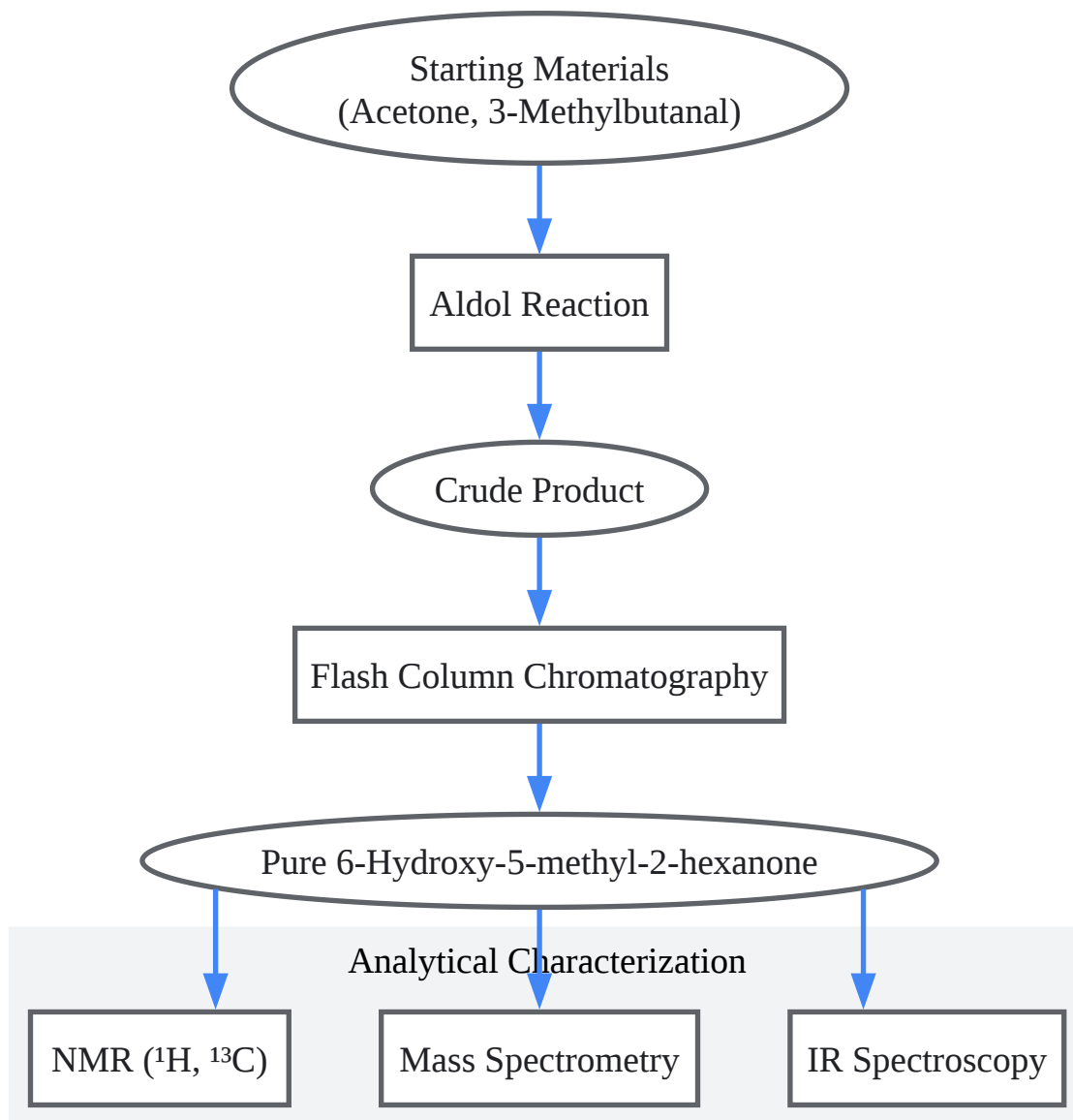
Principle: A competitive binding assay is used where the test compound competes with a known radiolabeled or fluorescently labeled ligand for binding to a specific receptor.

General Protocol:

- Select a panel of relevant receptors (e.g., G-protein coupled receptors, ion channels).
- Use a membrane preparation or whole cells expressing the receptor of interest.
- Incubate the receptor preparation with a fixed concentration of the labeled ligand and varying concentrations of **6-Hydroxy-5-methyl-2-hexanone**.
- After reaching equilibrium, separate the bound from the free ligand (e.g., by filtration).
- Quantify the amount of bound labeled ligand (e.g., by scintillation counting or fluorescence measurement).
- Calculate the percentage of inhibition of labeled ligand binding and determine the K_i (inhibition constant) for the test compound.

Logical Relationships and Workflows

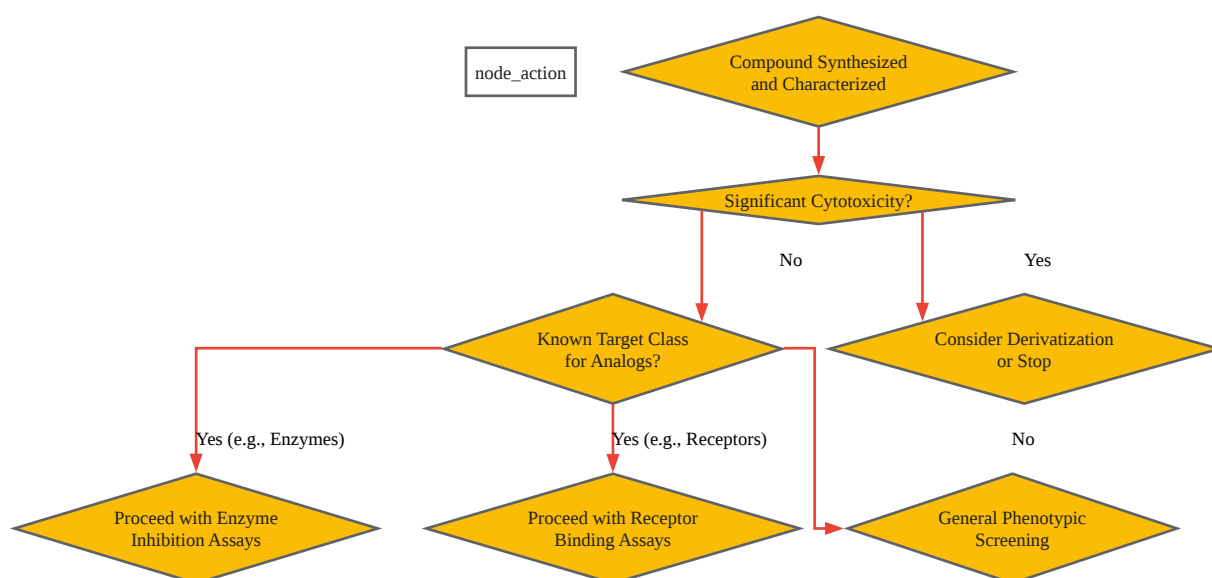
Synthesis and Characterization Workflow



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Caption: Workflow for the synthesis and analytical characterization of the target compound.

Decision Tree for Biological Assay Selection



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Caption: Decision tree guiding the selection of appropriate biological assays.

Disclaimer: The provided synthesis and biological assay protocols are proposed based on established methodologies for similar compounds and should be optimized and validated by the end-user. Appropriate safety precautions should be taken when handling all chemicals.

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References

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